

Application Notes and Protocols: 7-Oxodocosanoic Acid as a Substrate for Enzymes

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Compound of Interest

Compound Name: 7-Oxodocosanoic acid

Cat. No.: B14347331

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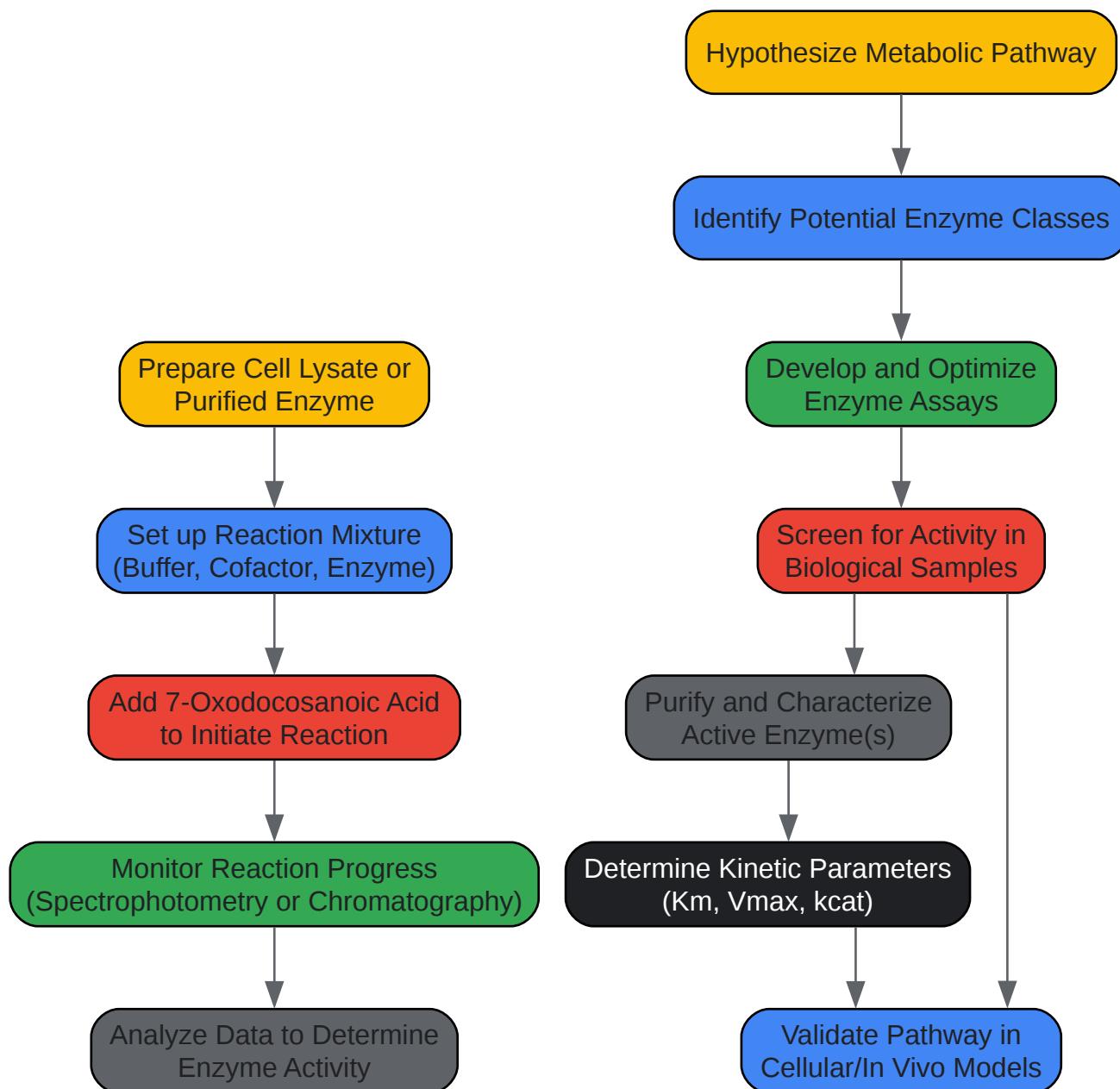
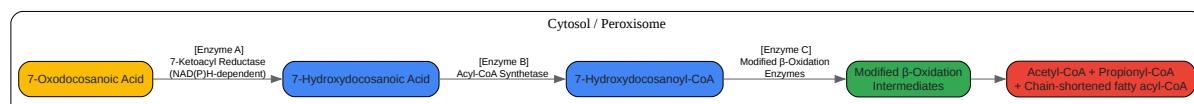
For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Oxodocosanoic acid is a 22-carbon very-long-chain fatty acid (VLCFA) characterized by a ketone group at the seventh carbon position. While the metabolism of unmodified VLCFAs is well-documented, the enzymatic processing of oxo-VLCFAs such as **7-oxodocosanoic acid** is less understood. This document provides a hypothetical metabolic pathway for **7-oxodocosanoic acid** and outlines detailed protocols for investigating its enzymatic conversion, targeting researchers in metabolic studies and drug development. The presence of the oxo group suggests that this molecule may be an intermediate in specific metabolic pathways or a substrate for enzymes with unique specificities, making it a molecule of interest for studying lipid metabolism and developing novel therapeutics.

Hypothetical Metabolic Pathway for 7-Oxodocosanoic Acid

The metabolic fate of **7-oxodocosanoic acid** is likely to involve its reduction to the corresponding hydroxyl derivative, followed by a modified form of β -oxidation. The initial reduction would remove the reactive keto group, allowing the fatty acid to be processed by the cellular machinery for fatty acid degradation.



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